

An In-depth Technical Guide to Tungsten Tetrachloride (CAS: 13470-13-8)

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Compound of Interest

Compound Name: Tungsten;tetrachloride

Cat. No.: B15747763

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Abstract

Tungsten tetrachloride (WCl_4), identified by CAS number 13470-13-8, is a significant inorganic compound with growing importance in materials science and synthetic chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key applications, and critical safety information. The content is structured to serve as a vital resource for researchers and professionals in chemistry and materials science, with a focus on practical application and safety.

Chemical and Physical Properties

Tungsten tetrachloride is a diamagnetic, dark gray or black crystalline solid.^{[1][2]} It is sensitive to moisture and air, hydrolyzing to form tungsten oxides and hydrochloric acid.^[3] The compound is typically polymeric in the solid state, consisting of linear chains of tungsten atoms with octahedral geometry.^{[1][2]}

Table 1: Physical and Chemical Properties of Tungsten Tetrachloride

Property	Value	Reference(s)
CAS Number	13470-13-8	[1][2][4][5][6]
Molecular Formula	WCl ₄	[1][4][5]
Molecular Weight	325.65 g/mol	[2][4][5]
Appearance	Dark gray or black crystalline powder/solid	[1][2][5]
Density	4.624 g/cm ³	[1][2][4][5]
Melting Point	Decomposes, with some sources indicating around 300°C to 450°C	[2][4][7]
Boiling Point	~339 °C (estimate)	[1][4]
Solubility	Soluble in hydrochloric acid and carbon tetrachloride; reacts with water	[3][4]

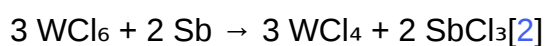
Synthesis of Tungsten Tetrachloride

The primary route for synthesizing tungsten tetrachloride is through the reduction of tungsten hexachloride (WCl₆). Various reducing agents can be employed for this conversion.

Experimental Protocol: Reduction of Tungsten Hexachloride with Antimony

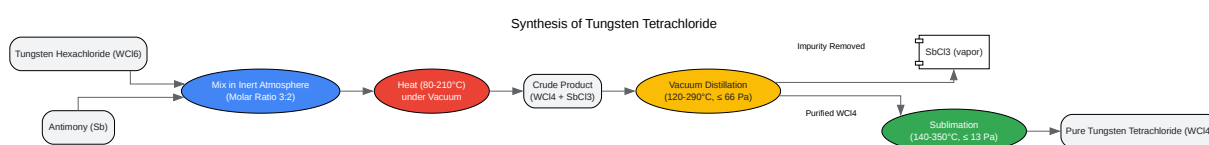
This method is reported to be an optimal approach for the synthesis of tungsten tetrachloride. [2]

Reaction:



Methodology:

- In an inert atmosphere (e.g., a glovebox filled with argon or nitrogen), thoroughly mix tungsten hexachloride (WCl_6) and antimony (Sb) powder in a molar ratio of 3:2.
- Transfer the mixture to a reaction vessel suitable for high-temperature reactions, such as a sealed quartz tube.
- Heat the reaction vessel to a temperature range of 80-210°C under reduced pressure (≤ 13 kPa).
- After the initial reduction, the resulting mixture contains tungsten tetrachloride and antimony trichloride (SbCl_3).
- To purify the tungsten tetrachloride, heat the product mixture to 120-290°C under a higher vacuum (≤ 66 Pa) to distill off the more volatile antimony trichloride.
- The remaining tungsten tetrachloride can be further purified by sublimation at 140-350°C under high vacuum (≤ 13 Pa).
- The final product, high-purity tungsten tetrachloride, should be collected and stored under an inert atmosphere to prevent decomposition.



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Fig. 1: Synthesis and purification workflow for Tungsten Tetrachloride.

Applications and Experimental Protocols

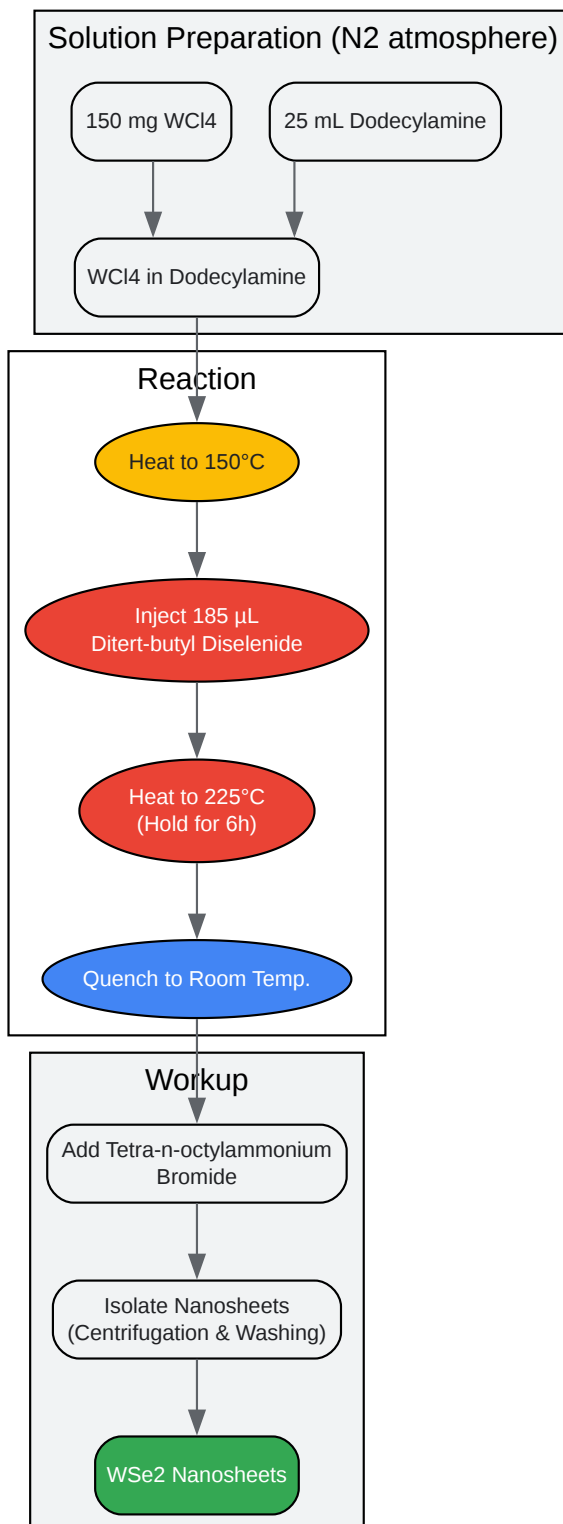
Tungsten tetrachloride is a versatile precursor and catalyst in various applications, from materials science to organic synthesis.

Precursor for Tungsten Diselenide (WSe₂) Nanosheets

Tungsten tetrachloride is a key reactant in the synthesis of highly conductive tungsten diselenide nanosheets.^{[1][8]}

Experimental Protocol:

- In a nitrogen-filled glovebox, prepare a solution of 150 mg of tungsten tetrachloride (WCl₄) in 25 mL of dodecylamine.
- Transfer the solution to a three-neck flask equipped with a condenser and a thermocouple.
- Heat the solution to 150°C under a continuous nitrogen flow.
- Rapidly inject 185 µL of ditert-butyl diselenide into the hot solution.
- Raise the temperature to 225°C and maintain it for 6 hours.
- After the reaction is complete, quench the reaction by rapidly cooling the flask to room temperature.
- During the workup, add tetra-n-octylammonium bromide to prevent the agglomeration of the nanosheets.
- The resulting WSe₂ nanosheets can be isolated by centrifugation and washed with an appropriate solvent.

Synthesis of WSe₂ Nanosheets

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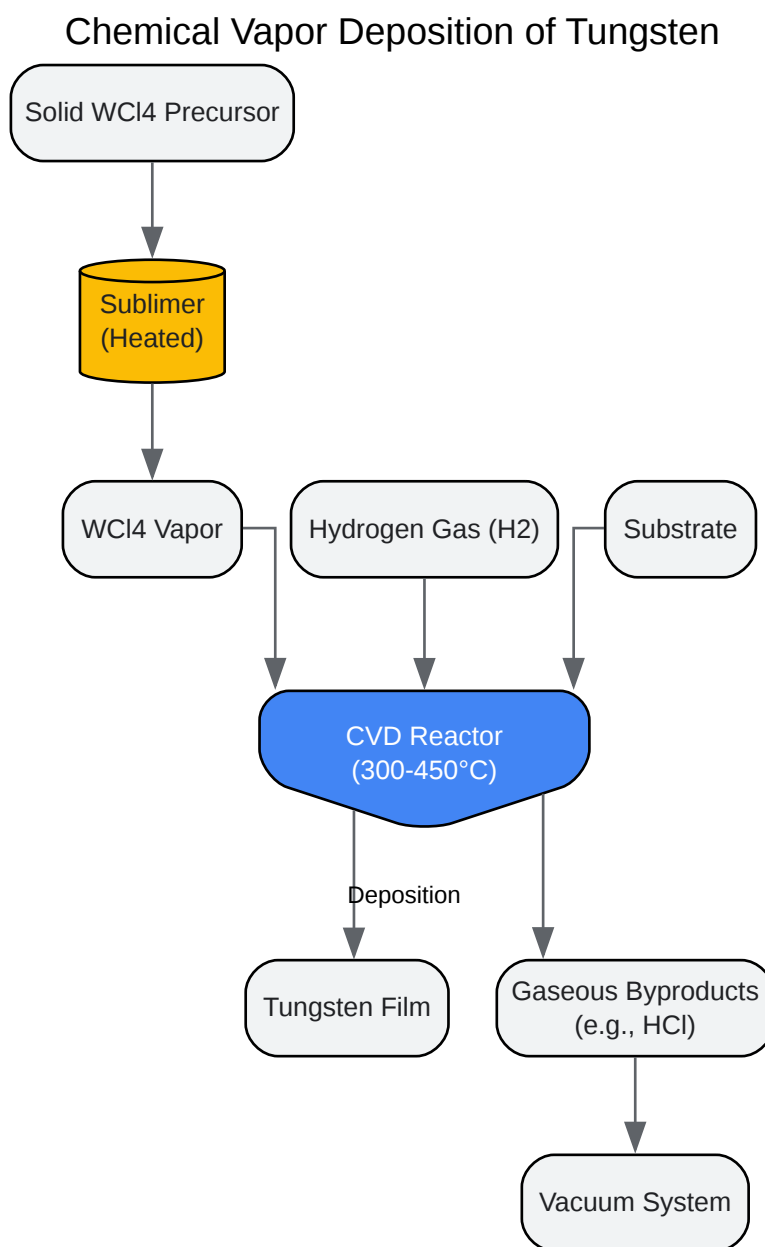
Fig. 2: Experimental workflow for the synthesis of WSe₂ nanosheets.

Chemical Vapor Deposition (CVD) of Tungsten Films

Tungsten tetrachloride can be used as a precursor in the chemical vapor deposition of tungsten films for applications in the semiconductor industry.^[5] The process generally involves the reduction of the tungsten halide at elevated temperatures.

Experimental Protocol (General Procedure):

- Place the substrate in a cold-wall LPCVD reactor.
- Heat the substrate to the desired deposition temperature, typically ranging from 300 to 450°C.^[9]
- Introduce tungsten tetrachloride vapor into the reactor. The WCl_4 is typically sublimed by heating the solid precursor in a separate container.
- Introduce a reducing gas, such as hydrogen (H_2), into the reactor.
- The tungsten tetrachloride reacts with the reducing gas at the heated substrate surface, resulting in the deposition of a tungsten film.
- The reaction byproducts are removed from the reactor by the vacuum system.
- The thickness of the deposited film can be controlled by the deposition time, precursor flow rate, and temperature.



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Fig. 3: Logical workflow for CVD of tungsten films using WCl_4 .

Catalyst in Organic Synthesis

Tungsten tetrachloride and related tungsten compounds act as catalysts in various organic reactions, including olefin polymerization and allylic substitutions.[5] For instance, tungsten hexachloride, in combination with tetraphenyltin, is used to catalyze the polymerization of

diphenylacetylenes. While specific protocols for WCl_4 are less detailed in the provided search results, the general principles of tungsten-catalyzed reactions can be outlined.

Safety and Handling

Tungsten tetrachloride is a hazardous substance and must be handled with appropriate safety precautions.

Table 2: GHS Hazard Information for Tungsten Tetrachloride

Hazard Class	Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed.[6]
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage.[2][6]
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage.[6]

Handling and Storage:

- Handle tungsten tetrachloride in a well-ventilated area, preferably in a fume hood or glovebox, to avoid inhalation of dust or fumes.[3]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4]
- Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[5]
- Protect from moisture, as it reacts violently with water.[3]
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.[4]

Conclusion

Tungsten tetrachloride (CAS 13470-13-8) is a valuable reagent and precursor with significant applications in the synthesis of advanced materials and as a catalyst. Its utility in producing tungsten diselenide nanosheets and in the chemical vapor deposition of tungsten films highlights its importance in materials science and electronics. While its catalytic applications in organic synthesis are still being explored, the potential for novel transformations is evident. Due to its hazardous nature, strict adherence to safety protocols is essential when handling this compound. This guide provides a foundational understanding for researchers and professionals to safely and effectively utilize tungsten tetrachloride in their work.

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